

2,4-Dichloro-5-methoxyaniline chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichloro-5-methoxyaniline

Cat. No.: B1301479

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **2,4-Dichloro-5-methoxyaniline**

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **2,4-Dichloro-5-methoxyaniline**, a key intermediate in pharmaceutical manufacturing. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Chemical Properties

2,4-Dichloro-5-methoxyaniline is an aromatic amine with the chemical formula $C_7H_7Cl_2NO$.^[1]^[2]^[3] Its structure, featuring two chlorine atoms and a methoxy group on the aniline ring, dictates its reactivity and utility in organic synthesis.^[4] The chlorine atoms are electron-withdrawing, affecting the basicity of the amino group, while the methoxy group is electron-donating.^[4]

Identifiers and Descriptors

Property	Value
CAS Number	98446-49-2[1][5][6][7]
IUPAC Name	2,4-dichloro-5-methoxyaniline[2][3][7]
Synonyms	4,6-Dichloro-m-anisidine, 5-Amino-2,4-dichloroanisole, Benzenamine, 2,4-dichloro-5-methoxy-[6][7]
Molecular Formula	C ₇ H ₇ Cl ₂ NO[1][2][3][7]
Molecular Weight	192.04 g/mol [1][7]
InChI Key	AJROJTARXSATEB-UHFFFAOYSA-N[7]
SMILES	<chem>COC1=C(C=C(C(=C1)N)Cl)Cl</chem> [7]

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below.

Property	Value	Source(s)
Appearance	Pale brown to light tan solid; may also appear as a powder or crystalline solid.	[4][5][6][8]
Melting Point	47-53 °C	[4][5][6][8]
Boiling Point	~290.1 °C	[4][6]
Density	~1.375 g/cm ³	[6]
Solubility	Slightly soluble in Chloroform and Methanol.	[6]
Purity	Typically ≥97.5% - 98%	[1][6][8]

Experimental Protocols

Synthesis of 2,4-Dichloro-5-methoxyaniline

A general laboratory-scale synthesis protocol is derived from N-(2,4-dichloro-5-methoxyphenyl)acetamide.^[5]

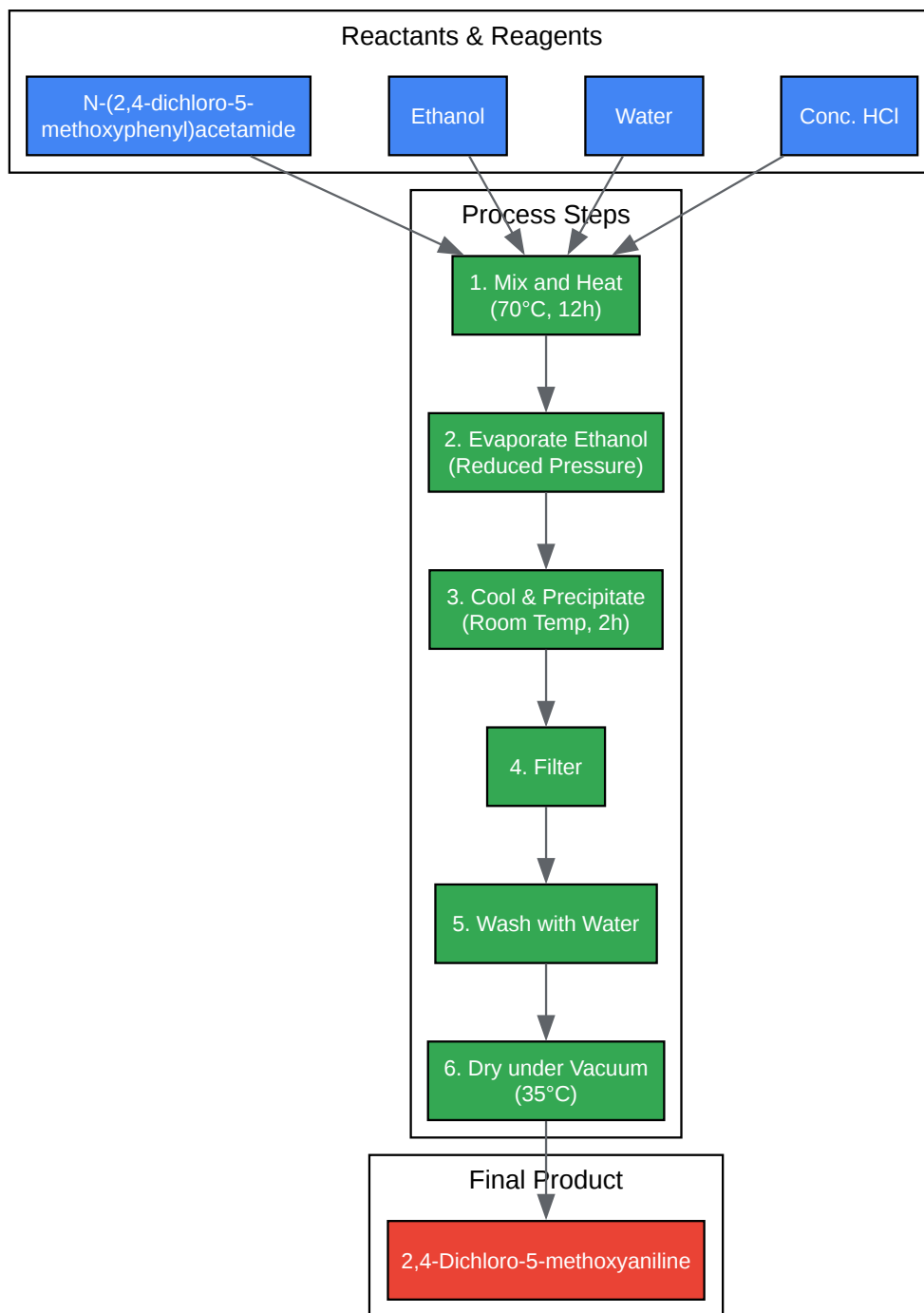
Materials:

- N-(2,4-dichloro-5-methoxyphenyl)acetamide (100.7 g, 0.43 mol)
- Ethanol (500 g)
- Water (500 g)
- Concentrated Hydrochloric Acid (300 g, 3 mol)

Procedure:

- Suspend N-(2,4-dichloro-5-methoxyphenyl)acetamide in a mixture of ethanol, water, and concentrated hydrochloric acid.^[5]
- Stir and heat the mixture to 70 °C.^[5]
- Maintain the reaction at this temperature for 12 hours, during which the mixture should form a brown solution.^[5]
- After the reaction is complete, evaporate approximately 200 g of ethanol under reduced pressure.^[5]
- Cool the remaining mixture to room temperature while stirring and let it stand for 2 hours to allow the product to precipitate.^[5]
- Collect the precipitated solid by filtration.^[5]
- Wash the solid with water (2 x 200 g).^[5]
- Dry the final product under vacuum at 35 °C to yield **2,4-dichloro-5-methoxyaniline** as a light tan solid. The expected yield is approximately 84%.^[5]

Synthesis Workflow of 2,4-Dichloro-5-methoxyaniline

[Click to download full resolution via product page](#)Caption: Synthesis Workflow of **2,4-Dichloro-5-methoxyaniline**.

Analytical Characterization

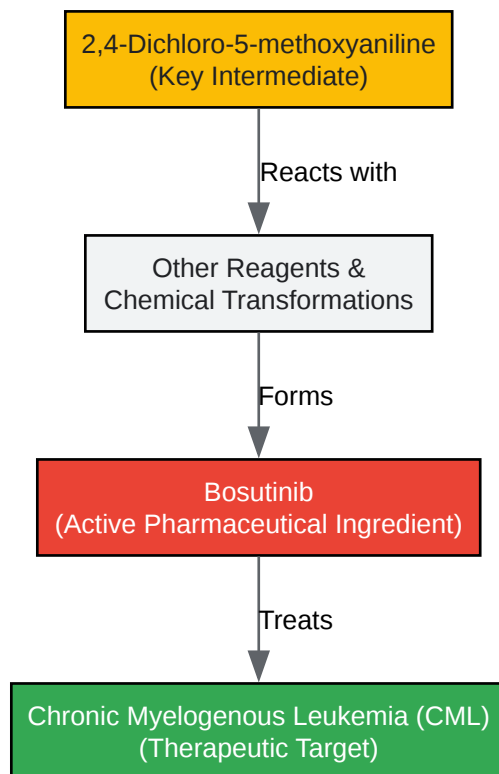
The structure and purity of the synthesized product are typically confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (^1H NMR): The structure of the product was confirmed by ^1H NMR (400 MHz, DMSO- d_6) with the following spectral data: δ = 3.76 (s, 3H), 5.13 (br s, 2H), 6.58 (s, 1H), 7.23 (s, 1H).^[5]
- Mass Spectrometry (MS): Electron Ionization (EI) mass spectrometry shows a characteristic peak at m/z (relative abundance) = 191 (100).^[5]

Applications in Drug Development

2,4-Dichloro-5-methoxyaniline is a crucial starting material and key intermediate in the synthesis of Bosutinib.^{[4][6][9]} Bosutinib is a tyrosine kinase inhibitor used for the treatment of chronic myelogenous leukemia (CML).^{[6][9]} The specific arrangement of the dichloro and methoxy functional groups on the aniline scaffold makes it an ideal precursor for constructing the complex quinoline core of the Bosutinib molecule.^[9]

Role as an Intermediate in Bosutinib Synthesis



[Click to download full resolution via product page](#)

Caption: Role as an Intermediate in Bosutinib Synthesis.

Safety and Handling

2,4-Dichloro-5-methoxyaniline is considered hazardous and requires careful handling in a laboratory or industrial setting.

- General Hazards: It is harmful if swallowed, in contact with skin, or if inhaled.[10] It causes skin irritation and serious eye irritation and may cause respiratory irritation.[10] Some classifications indicate it may be fatal if swallowed, in contact with skin, or inhaled, may cause cancer, and may cause damage to organs through prolonged or repeated exposure.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[10] Respiratory protection is required when dusts are generated. Work should be conducted in a well-ventilated area or under a chemical fume hood.[10]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[10]
- Spills: In case of a spill, sweep up the material and place it into a suitable container for disposal.[10] Avoid dust formation.[10]

Users should always consult the latest Safety Data Sheet (SDS) from their supplier for complete and up-to-date safety information.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. scbt.com [scbt.com]
2. pschemicals.com [pschemicals.com]
3. pschemicals.com [pschemicals.com]
4. 2,4-Dichloro-5-methoxyaniline | 98446-49-2 | Benchchem [benchchem.com]
5. 2,4-Dichloro-5-methoxyaniline | 98446-49-2 [chemicalbook.com]
6. 2,4-Dichloro-5-methoxyaniline CAS 98446-49-2 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
7. 2,4-Dichloro-5-methoxyaniline | C7H7Cl2NO | CID 1476636 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. 2,4-Dichloro-5-methoxyaniline, 98% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
9. nbinnco.com [nbinnco.com]
10. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [2,4-Dichloro-5-methoxyaniline chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301479#2-4-dichloro-5-methoxyaniline-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com